A Comparative Guide to the Performance of NOPO SWCNT-Enhanced Composites

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*NOPO*
CAS No.:	*1397275-76-1*
Cat. No.:	*B6336631*

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This guide provides a comprehensive cross-validation of the results achievable with single-walled carbon nanotube (SWCNT)-enhanced composites, with a focus on the high-quality SWCNTs produced by **NoPo** Nanotechnologies using their proprietary HiPco® process. For researchers, scientists, and professionals in drug development, this document offers an objective comparison of the performance of these advanced materials against other alternatives, supported by experimental data and detailed methodologies.

NoPo Nanotechnologies specializes in the production of high-purity, small-diameter HiPco® SWCNTs, which are known for their exceptional mechanical, electrical, and thermal properties.[1] When incorporated into polymer matrices, these nanotubes have the potential to create composites with significantly enhanced performance characteristics, making them suitable for a wide range of high-performance applications, including aerospace, automotive, electronics, and biomedical devices.[2]

Performance Comparison of SWCNT-Enhanced Composites

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The addition of even a small fraction of SWCNTs can lead to remarkable improvements in the properties of a polymer composite. Below is a comparative summary of the performance of SWCNT-enhanced composites against composites reinforced with other common fillers, such as multi-walled carbon nanotubes (MWCNTs), graphene, and carbon black. The data presented is a synthesis of findings from various studies on polymer nanocomposites.

Table 1: Mechanical Properties Enhancement

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Filler Material	Typical Loading (wt%)	Tensile Strength Improvement	Young's Modulus Improvement	Key Considerations
SWCNTs (HiPco®)	0.1 - 1.0	Up to 82%[2]	Up to 78%[2]	Excellent performance at very low loading due to high aspect ratio and pristine structure. Dispersion is critical.
MWCNTs	1.0 - 5.0	15 - 40%	20 - 50%	Generally lower cost than SWCNTs and easier to disperse. Higher loading is often required for significant improvement.[3] [4]
Graphene	1.0 - 5.0	20 - 50%	30 - 60%	2D geometry can be very effective for reinforcement. Can be prone to agglomeration.[5]
Carbon Black	5.0 - 20.0	5 - 20%	10 - 30%	A traditional and cost-effective filler, but requires high loading for moderate reinforcement, which can negatively impact

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			processing and other properties.[6][7]

Table 2: Electrical Conductivity Enhancement

Filler Material	Percolation Threshold (wt%)	Typical Conductivity (S/m)	Key Applications
SWCNTs (HiPco®)	< 0.1	10^{-2} - 10^{4}	Transparent conductive films, EMI shielding, sensors, conductive coatings.[8]
MWCNTs	0.5 - 2.0	10^{-4} - 10^{2}	Conductive plastics, battery electrodes, EMI shielding.[3]
Graphene	0.5 - 2.0	10^{-5} - 10^{3}	Antistatic coatings, conductive inks, transparent electrodes.[5]
Carbon Black	> 5.0	10^{-6} - 10^{1}	Antistatic materials, conductive cables, tires.[6][7]

Note: SWCNT-polymer composites with more than 20dB shielding efficiency can be readily achieved, and the EMI shielding effectiveness is correlated with the DC conductivity.[9]

Table 3: Thermal Conductivity Enhancement

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Filler Material	Typical Loading (wt%)	Thermal Conductivity (W/mK)	Key Applications
SWCNTs (HiPco®)	1.0 - 5.0	1 - 5	Thermal interface materials, heat sinks, de-icing systems.[5] [10]
MWCNTs	5.0 - 15.0	0.5 - 3	Thermal management in electronics, heat exchangers.
Graphene	5.0 - 15.0	1 - 10	Thermal spreaders, heat dissipation in LEDs.
Carbon Black	> 10.0	0.3 - 1.5	Conductive heating elements, thermally conductive plastics.

Experimental Protocols

To ensure the reproducibility and cross-validation of results, it is crucial to adhere to standardized experimental protocols. The following sections detail the methodologies for key experiments cited in the comparison of composite materials.

Mechanical Property Testing

1. Tensile Testing (ASTM D638)

- Objective: To determine the tensile strength, Young's modulus, and elongation at break of the composite material.
- Methodology:
  - Prepare dog-bone-shaped specimens of the composite material according to the dimensions specified in the standard.

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- Condition the specimens at a standard temperature and humidity.
- Mount the specimen in the grips of a universal testing machine.
- Apply a tensile load at a constant crosshead speed until the specimen fractures.
- Record the load and displacement data to generate a stress-strain curve.
- Calculate tensile strength from the maximum load, Young's modulus from the initial linear portion of the curve, and elongation at break from the change in gauge length.

2. Flexural Testing (ASTM D790)

- Objective: To measure the flexural strength and flexural modulus of the composite material.
- Methodology:
  - Prepare rectangular bar specimens of the composite material.
  - Place the specimen on two supports in a three-point bending fixture.
  - Apply a load to the center of the specimen at a constant rate until it fractures or reaches a specified deflection.
  - Record the load and deflection data.
  - Calculate the flexural strength and modulus using the appropriate formulas based on the beam theory.

Electrical Property Testing

1. Four-Point Probe Method for Electrical Conductivity (ASTM F43)

- Objective: To measure the bulk electrical conductivity of the composite material.
- Methodology:
  - Prepare a thin, flat sample of the composite with a uniform thickness.

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- Place four equally spaced, co-linear probes on the surface of the sample.
- Pass a known DC current through the two outer probes.
- Measure the voltage drop across the two inner probes using a high-impedance voltmeter.
- Calculate the sheet resistance and then the bulk conductivity using the measured current, voltage, and sample dimensions.

2. Electromagnetic Interference (EMI) Shielding Effectiveness Testing (ASTM D4935)

- Objective: To determine the ability of the composite material to attenuate electromagnetic waves.
- Methodology:
  - Prepare a circular or rectangular sample of the composite material that fits into a specific test fixture (e.g., a coaxial transmission line holder).
  - Place the sample in the test fixture, which is connected to a vector network analyzer (VNA).
  - Measure the scattering parameters (S11, S21, S12, S22) of the material over a specified frequency range.
  - Calculate the shielding effectiveness (SE) in decibels (dB) from the S-parameters, which represents the sum of reflection loss, absorption loss, and multiple internal reflections.

Thermal Property Testing

1. Laser Flash Method for Thermal Diffusivity and Conductivity (ASTM E1461)

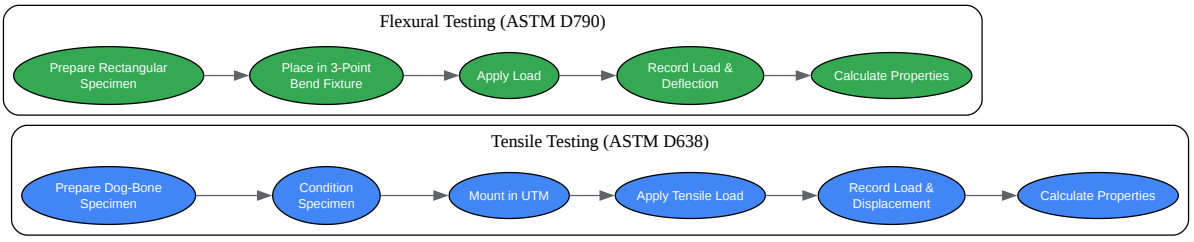
- Objective: To measure the thermal diffusivity and calculate the thermal conductivity of the composite material.
- Methodology:
  - Prepare a small, thin, disc-shaped sample of the composite.

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- Coat the sample with a thin layer of graphite to enhance energy absorption and emission.
- Place the sample in a furnace to control its temperature.
- Irradiate one face of the sample with a short pulse of laser energy.
- Measure the temperature rise on the opposite face of the sample as a function of time using an infrared detector.
- Determine the thermal diffusivity from the temperature rise versus time data.
- Calculate the thermal conductivity using the measured thermal diffusivity, specific heat capacity (measured by Differential Scanning Calorimetry - DSC), and density of the material.

Visualizing Experimental Workflows and Logical Relationships

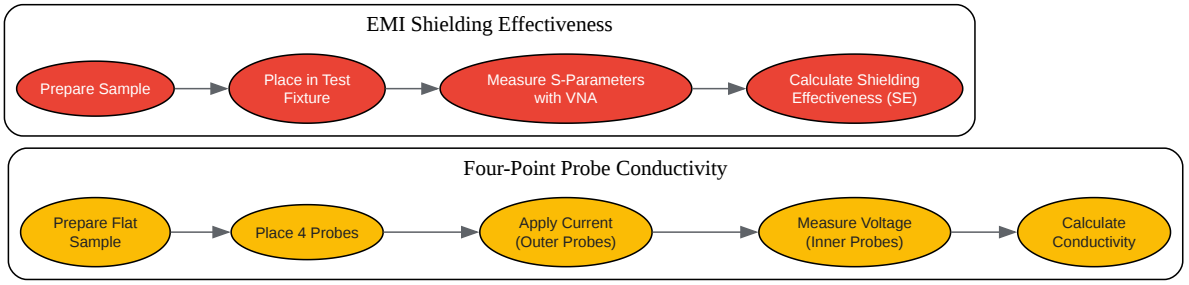
To further clarify the experimental processes and the underlying principles, the following diagrams are provided in the DOT language for Graphviz.



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Caption: Workflow for Mechanical Property Testing.

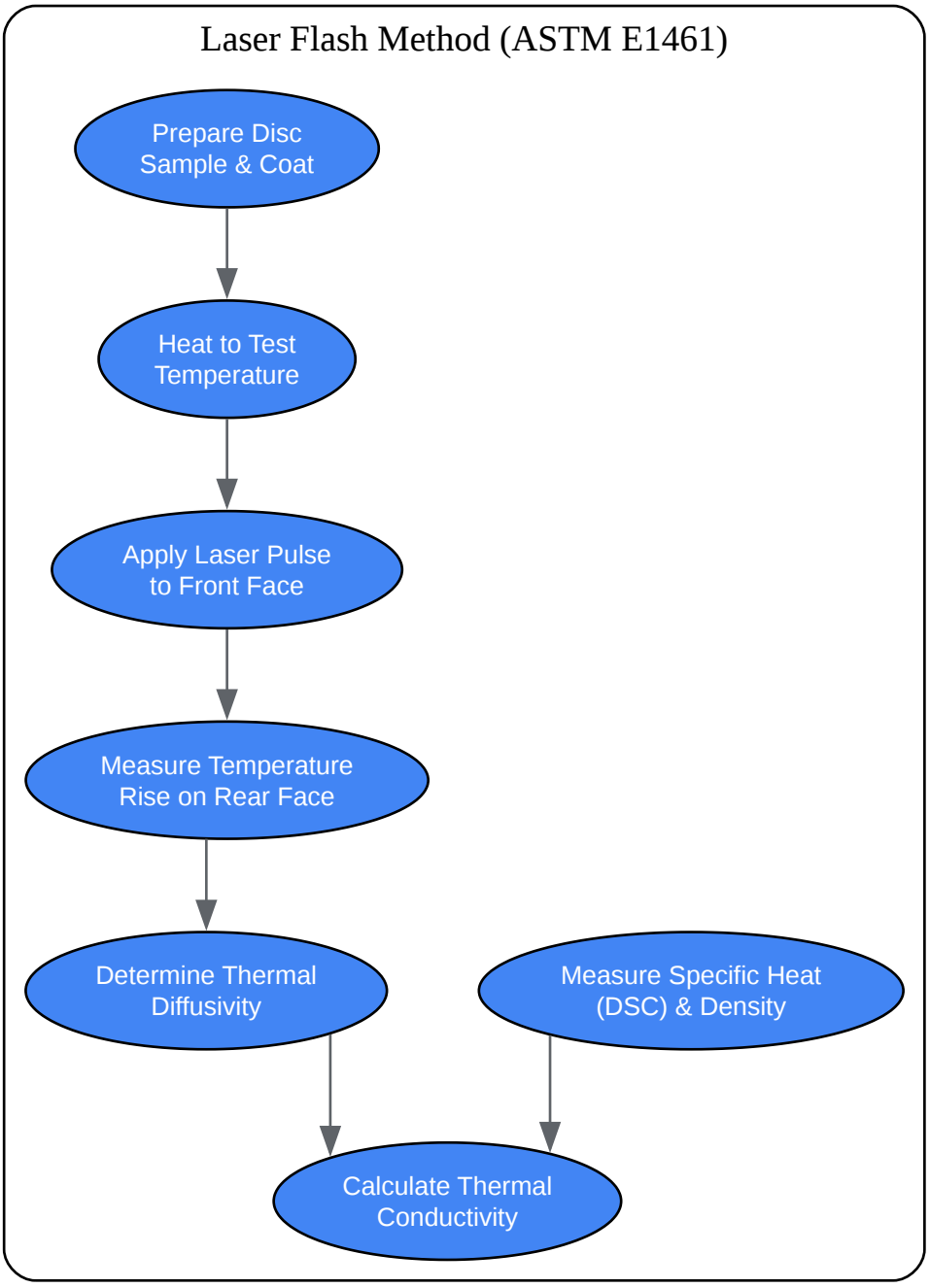
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Caption: Workflow for Electrical Property Testing.

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Caption: Workflow for Thermal Property Testing.

In conclusion, SWCNT-enhanced composites, particularly those utilizing high-quality HiPco® SWCNTs from manufacturers like **NoPo** Nanotechnologies, offer a significant performance advantage over composites with traditional fillers and even other carbon nanomaterials. The key to unlocking their full potential lies in achieving proper dispersion and interfacial bonding

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within the polymer matrix. The experimental protocols and workflows outlined in this guide provide a framework for the systematic evaluation and cross-validation of these advanced materials.

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- To cite this document: BenchChem. [A Comparative Guide to the Performance of NOPO SWCNT-Enhanced Composites]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6336631/docs#a-comparative-guide-to-the-performance-of-nopo-swcnt-enhanced-composites]

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